

Application Notes and Protocols: 3-Methoxyphenol in Fragrance Formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxyphenol

Cat. No.: B1666288

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Introduction

3-Methoxyphenol (also known as m-Guaiacol or Resorcinol monomethyl ether) is an aromatic compound utilized within the flavor and fragrance industries.[1][2][3] Its distinct sensory profile allows it to be used as a building block in the creation of complex fragrance accords.[2] These application notes provide a comprehensive overview of **3-Methoxyphenol**, including its chemical and physical properties, olfactory characteristics, safety and regulatory information, and detailed protocols for its evaluation in fragrance formulations.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **3-Methoxyphenol** is essential for its effective use in fragrance formulation, ensuring proper solubility, stability, and performance.

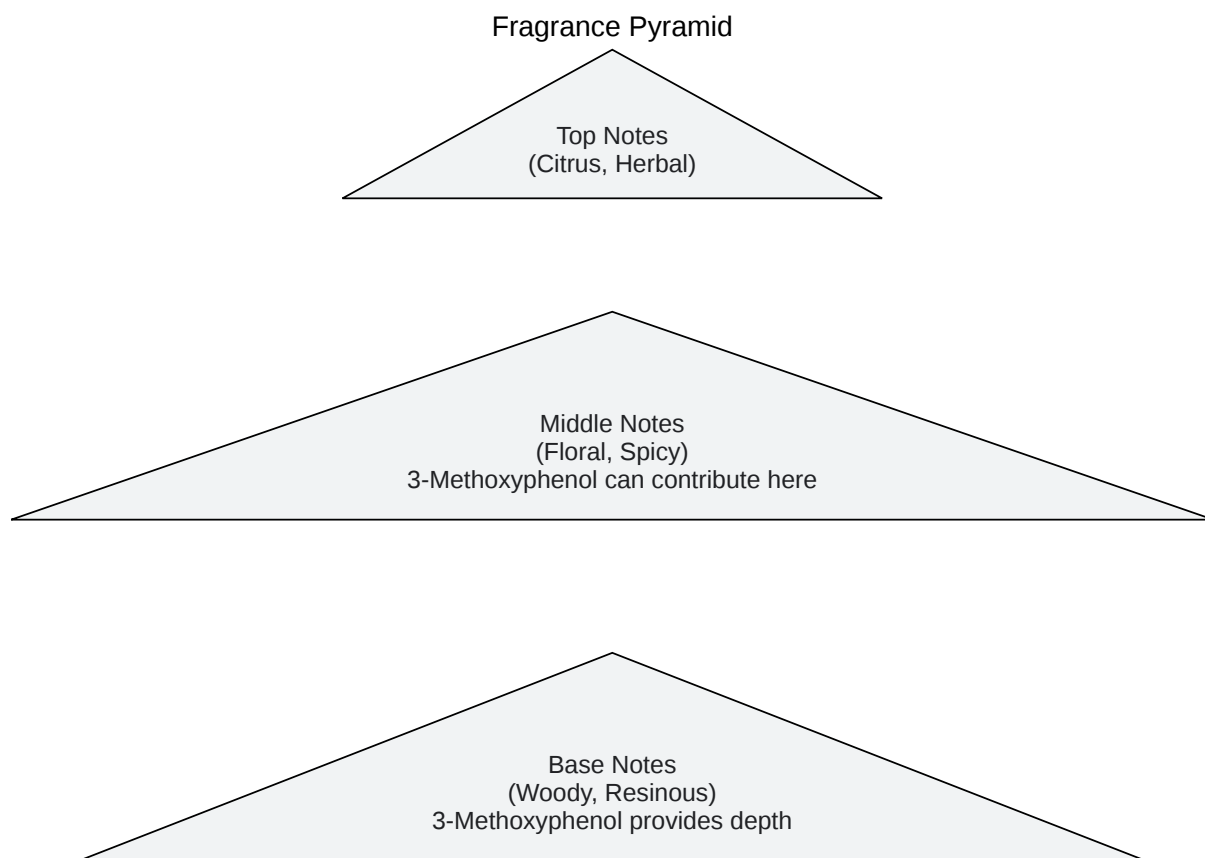
Property	Value	Reference
CAS Number	150-19-6	[4]
Molecular Formula	C ₇ H ₈ O ₂	
Molecular Weight	124.14 g/mol	
Appearance	Clear, colorless to pink-red or brown liquid	
Odor	Sweet, phenolic odor	
Boiling Point	243-244 °C	
Melting Point	< -17 °C	
Flash Point	>112 °C (>233.6 °F)	
Density	1.131 g/mL at 25 °C	
Vapor Pressure	0.02 mmHg	
Solubility	Slightly soluble in water; soluble in alcohol and ether	
Refractive Index	n _{20/D} 1.552	

Olfactory Profile and Applications

3-Methoxyphenol possesses a sweet, phenolic aroma. It is used as a flavoring agent and fragrance ingredient in a variety of consumer products. In fragrance compositions, it can contribute to smoky, spicy, and vanilla-like notes. It is also used as an intermediate in the synthesis of other fragrance compounds and pharmaceuticals.

Fragrance Pyramid Placement

Due to its moderate volatility and rich aroma, **3-Methoxyphenol** is typically classified as a middle to base note in the fragrance pyramid. Its phenolic character can provide depth and warmth to a fragrance, anchoring the more volatile top notes.



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Fig. 1: Placement of **3-Methoxyphenol** in the Fragrance Pyramid.

Safety and Regulatory Information

Hazard Identification

3-Methoxyphenol is classified as:

- Acute toxicity, Oral (Category 4)
- Acute toxicity, Dermal (Category 3)
- Acute toxicity, Inhalation (Category 4)
- Skin irritation (Category 2)
- Serious eye damage (Category 1)
- Harmful to aquatic life

Handling and Personal Protective Equipment (PPE)

- Handling: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. Avoid breathing mist or vapors.
- PPE: Wear protective gloves, protective clothing, eye protection, and face protection.

Storage

Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. Store locked up.

Experimental Protocols

The following protocols are designed to evaluate the performance and safety of **3-Methoxyphenol** in fragrance formulations.

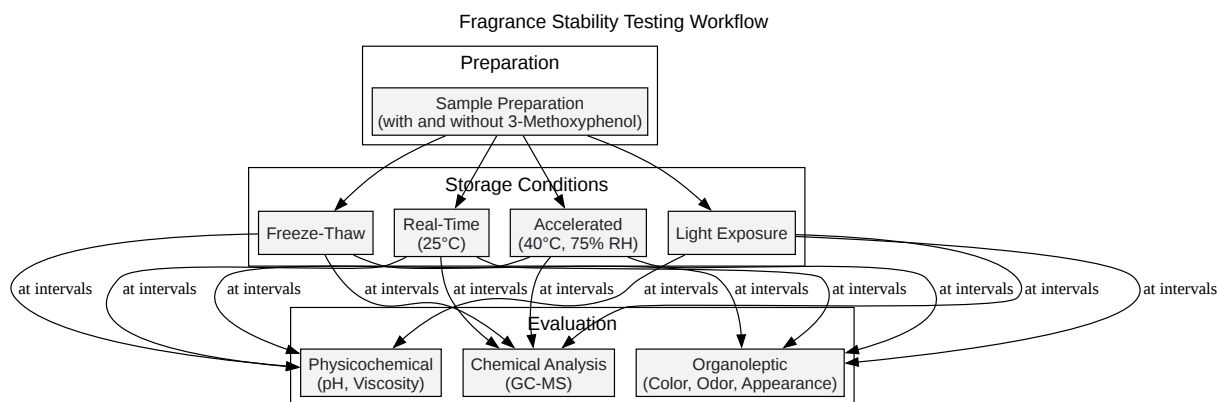
Fragrance Stability Testing

Fragrance stability testing is crucial to ensure that a product maintains its intended scent profile, color, and overall quality throughout its shelf life.

Objective: To assess the physical and chemical stability of a fragrance formulation containing **3-Methoxyphenol** under various environmental conditions.

Methodology:

- **Sample Preparation:** Prepare the fragrance formulation containing **3-Methoxyphenol** in the desired final product base (e.g., ethanol, lotion, cream). Also, prepare a control sample without **3-Methoxyphenol**.
- **Storage Conditions:** Store samples under the following conditions:
 - **Accelerated Stability:** $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $75\% \text{ RH} \pm 5\% \text{ RH}$ for 3 months.
 - **Real-Time Stability:** Room temperature (e.g., $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$) for a duration reflecting the intended shelf life (e.g., 12 months or longer).
 - **Light Exposure:** Exposure to controlled UV light sources.
 - **Freeze-Thaw Cycling:** Repeatedly freeze and thaw the samples.
- **Evaluation Intervals:** Evaluate the samples at baseline and at regular intervals (e.g., 1, 2, and 3 months for accelerated testing; 3, 6, 9, and 12 months for real-time testing).
- **Parameters to Evaluate:**
 - **Organoleptic Properties:** Color, odor, and general appearance.
 - **Physicochemical Properties:** pH, viscosity, and phase separation.
 - **Chemical Analysis (Optional):** Use techniques like Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of **3-Methoxyphenol** and identify any degradation products.



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Fig. 2: Workflow for Fragrance Stability Testing.

Fragrance Longevity Evaluation

The longevity of a fragrance refers to the duration for which its scent remains perceptible on a substrate.

Objective: To determine the longevity of **3-Methoxyphenol** in a fragrance formulation on both an inert substrate (blotter) and skin.

Methodology:

- Blotter Test:
 - Substrate: Standard perfume blotter.

- Application: Apply a standardized amount of the fragrance formulation (e.g., one spray from a specific distance or a defined volume).
- Evaluation: Evaluate the scent at regular intervals (e.g., 0, 0.5, 1, 2, 4, 6, 8, 24 hours). Record the intensity on a scale (e.g., 1-5) and any changes in the olfactory character.
- Skin Test:
 - Application: Apply the fragrance to pulse points (e.g., wrists, neck).
 - Evaluation: Similar to the blotter test, evaluate the scent at regular intervals and record the intensity and character. Note the time of the "dry-down," when the base notes become prominent.

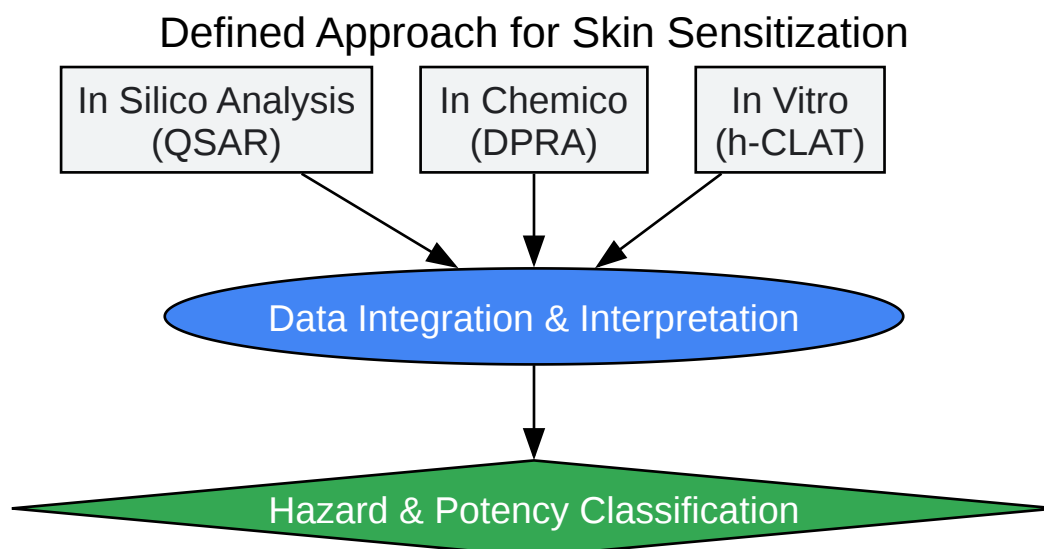
Skin Sensitization Potential

Given that fragrance ingredients can sometimes cause skin sensitization, it is important to evaluate this potential. Modern approaches often utilize a combination of in silico, in chemico, and in vitro methods to reduce reliance on animal testing.

Objective: To assess the skin sensitization potential of **3-Methoxyphenol** using a defined approach.

Methodology (based on OECD Guideline 497):

- In Silico Analysis: Use Quantitative Structure-Activity Relationship (QSAR) models to predict the skin sensitization potential based on the chemical structure of **3-Methoxyphenol**.
- In Chemico - Direct Peptide Reactivity Assay (DPRA): This assay quantifies the reactivity of the chemical with synthetic peptides containing cysteine and lysine, mimicking the first key event in the Adverse Outcome Pathway for skin sensitization.
- In Vitro - Human Cell Line Activation Test (h-CLAT): This test measures the expression of cell surface markers associated with dendritic cell activation, a key event in the induction of skin sensitization.
- Data Integration and Interpretation: The results from these assays are integrated to classify the substance's skin sensitization potential.



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Fig. 3: Defined Approach for Skin Sensitization Testing.

Conclusion

3-Methoxyphenol is a valuable ingredient in the palette of a fragrance formulator, offering unique olfactory properties. Its successful incorporation into a fragrance formulation requires a comprehensive understanding of its chemical and physical characteristics, as well as rigorous testing of its stability, longevity, and safety. The protocols outlined in these application notes provide a framework for the systematic evaluation of **3-Methoxyphenol**, enabling researchers and scientists to develop safe, stable, and high-performing fragrance products.

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- To cite this document: BenchChem. [Application Notes and Protocols: 3-Methoxyphenol in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666288#using-3-methoxyphenol-in-fragrance-formulation]

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